

An In-depth Technical Guide to Angulatin G: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Angulatin G*

Cat. No.: *B12395577*

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Disclaimer: Publicly available scientific literature contains limited and sometimes conflicting nomenclature for Angulatin compounds. **Angulatin G** is also referred to as Celangulatin E in some sources. This guide synthesizes the available data for this specific molecule.

Introduction

Angulatin G (Celangulatin E) is a naturally occurring sesquiterpene polyol ester, a class of complex organic molecules known for their diverse biological activities. It is classified as a β -dihydroagarofuran sesquiterpene, characterized by a specific tricyclic core structure. **Angulatin G** is isolated from the root bark of *Celastrus angulatus*, a plant species that has been a source of numerous bioactive compounds with insecticidal and antitumor properties.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties, experimental protocols for its isolation and evaluation, and its biological activities, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The physicochemical properties of **Angulatin G** and the related, more extensively studied Angulatin A and Angulatin K are summarized below for comparative purposes. These compounds share the same core skeleton but differ in their ester functional groups, which significantly influences their properties and biological activities.

Property	Angulatin G (Celangulatin E)	Angulatin A	Angulatin K
Molecular Formula	C39H50O15	C34H46O13	C37H42O14
Molecular Weight	758.8 g/mol	662.729 g/mol [2]	710.72 g/mol [3]
Appearance	Solid (Typical for this class)	Solid at room temperature[2]	Solid
Solubility	Data not available	Soluble in DMSO[2]	Data not available
Melting Point	Data not available	Data not available	Data not available
Initial Source	Celastrus angulatus Maxim.[1]	Celastrus angulatus[2]	Celastrus angulatus Maxim.[3]

Experimental Protocols

Isolation and Purification of Angulatins

The isolation of **Angulatin G** and related compounds from the root bark of *Celastrus angulatus* typically involves a multi-step extraction and chromatographic process.

Methodology:

- **Extraction:** The air-dried and powdered root bark of *Celastrus angulatus* is extracted exhaustively with a polar solvent, typically methanol (MeOH), at room temperature. The resulting crude extract is then concentrated under reduced pressure.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform (CHCl₃), and ethyl acetate (EtOAc), to separate compounds based on their polarity.
- **Chromatographic Separation:** The fraction containing the compounds of interest (typically the CHCl₃ or EtOAc fraction) is subjected to repeated column chromatography.
 - **Silica Gel Chromatography:** The extract is first separated on a silica gel column using a gradient elution system, often a mixture of hexane and acetone or chloroform and

methanol, with increasing polarity. Fractions are collected and monitored by thin-layer chromatography (TLC).

- Preparative HPLC: Fractions containing the target compounds are further purified using preparative high-performance liquid chromatography (HPLC) on a reversed-phase column (e.g., C18) with a suitable mobile phase, such as a methanol-water or acetonitrile-water gradient.
- Final Purification: Final purification to yield pure **Angulatin G** is often achieved through recrystallization from a suitable solvent system.

Structural Elucidation

The chemical structure of **Angulatin G** was determined through comprehensive spectroscopic analysis.

Techniques Used:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, allowing for the deduction of the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Extensive 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are conducted to elucidate the complex chemical structure, including the connectivity of atoms and the stereochemistry of the molecule.[\[4\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups, such as hydroxyl ($-\text{OH}$) and ester carbonyl ($\text{C}=\text{O}$) groups.[\[4\]](#)

Insecticidal Activity Bioassay

The insecticidal properties of **Angulatin G** were evaluated against the armyworm, *Mythimna separata*.

Protocol:

- Test Compound Preparation: **Angulatin G** is dissolved in a suitable solvent (e.g., acetone) to prepare a stock solution, which is then diluted to various concentrations.

- **Leaf-Disc Method:** Fresh leaves of a suitable host plant (e.g., corn) are cut into discs of a specific diameter. These discs are then uniformly coated with the test solutions at different concentrations. Control discs are treated with the solvent only.
- **Insect Exposure:** Pre-starved third-instar larvae of *Mythimna separata* are introduced to the treated leaf discs in a petri dish.
- **Mortality Assessment:** The number of dead larvae is recorded at specific time intervals (e.g., 24, 48, 72 hours) after exposure.
- **Data Analysis:** The lethal dose 50 (LD₅₀), which is the dose required to kill 50% of the test population, is calculated using statistical methods like Probit analysis.

Biological Activity

The primary reported biological activity of **Angulatin G** is its insecticidal effect. Specifically, it has been shown to have stomach toxicity against the agricultural pest *Mythimna separata*.

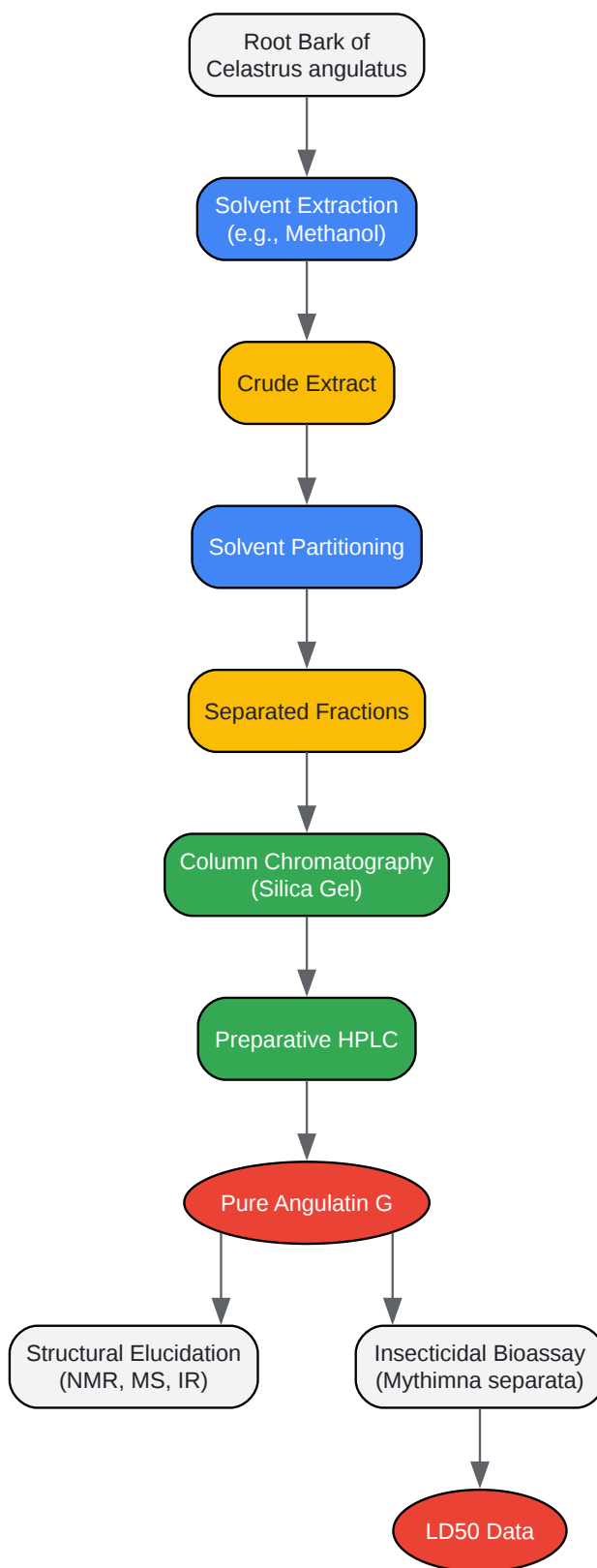
- **Insecticidal Activity:** **Angulatin G** exhibited an LD₅₀ value of 1656.4 µg/mL against *Mythimna separata*.^[1] While this demonstrates biological activity, it is considered moderate compared to other related compounds isolated from the same plant source.

The precise mechanism of action for the insecticidal activity of **Angulatin G** has not been fully elucidated. However, it is hypothesized that, like other sesquiterpene polyol esters from *Celastrus angulatus*, it may act as a feeding deterrent or disrupt the digestive system of the insect larvae.^[5]

At present, there is no significant data available in the public domain regarding other biological activities, such as antitumor or anti-inflammatory effects, specifically for **Angulatin G**. Further research is required to explore the full therapeutic potential of this molecule.

Visualizations

The following diagram illustrates a typical workflow for the isolation and biological screening of **Angulatin G** from its natural source.



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Caption: Workflow for Isolation and Bioactivity Screening of **Angulatin G**.

Conclusion

Angulatin G is a complex sesquiterpene polyol ester derived from *Celastrus angulatus*. While its physical and chemical properties are not as extensively documented as some of its analogues, it has demonstrated moderate insecticidal activity. The established protocols for its isolation and structural elucidation provide a solid foundation for further research. Future studies are warranted to fully characterize this molecule, elucidate its mechanism of action, and explore its potential for other biological activities, which could lead to new applications in agriculture or medicine.

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